

A Comparative Guide to the Accuracy of PCB-168 Certified Reference Materials

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Compound of Interest

Compound Name: CB 168

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For Researchers, Scientists, and Drug Development Professionals: Ensuring Analytical Precision in PCB Analysis

The accurate quantification of Polychlorinated Biphenyls (PCBs), such as PCB-168, is paramount for environmental monitoring, food safety, and toxicological studies. Certified Reference Materials (CRMs) are the cornerstone of quality assurance in these analyses, providing a benchmark for method validation and instrument calibration. This guide offers an objective comparison of commercially available PCB-168 CRMs, supported by experimental data from proficiency testing schemes and certificates of analysis, to aid researchers in selecting the most appropriate reference material for their specific needs.

Comparison of PCB-168 Certified Reference Materials

The accuracy of a CRM is determined by its certified value and the associated uncertainty. This value is established through rigorous testing and is traceable to international standards. The following table summarizes the certified values and uncertainties for PCB-168 CRMs from prominent suppliers. Data from proficiency testing (PT) schemes, such as QUASIMEME, are also included to provide a measure of inter-laboratory performance when analyzing samples containing this congener.

Certified Reference Material	Supplier	Matrix	Certified Value (µg/mL or µg/g)	Uncertainty
PCB 168 in Iso-octane	CPAChem	Solution	500	Not specified in available data
PCB 168 Neat Standard	CPAChem	Neat	5 mg (by weight)	Not specified in available data
SRM 1957 Organic Contaminants in Non-Fortified Human Serum	NIST	Freeze-Dried Human Serum	54.5 ng/kg (for PCBs 180 and 193)	0.5 ng/kg
SRM 1946 Lake Superior Fish Tissue	NIST	Frozen Fish Tissue Homogenate	Certified values for various PCBs, specific value for PCB-168 not detailed in snippet	-
QUASIMEME Proficiency Test Sample	QUASIMEME	Varies (e.g., Sediment, Biota)	Consensus value from inter-laboratory comparison	Standard Deviation and other statistical measures provided in reports

Note: The certified value for NIST SRM 1957 is for a combination of PCB-180 and PCB-193. While not specific to PCB-168, it provides an example of a certified value in a complex biological matrix. The QUASIMEME proficiency testing scheme provides consensus values derived from the results of participating laboratories, offering a practical assessment of analytical performance for specific congeners like PCB-168 in various matrices.

Experimental Protocols for Accuracy Assessment

The assessment of a CRM's accuracy in a laboratory setting involves a systematic approach to method validation. The following is a generalized experimental protocol based on established methodologies such as those outlined by the US Environmental Protection Agency (EPA).

Objective: To verify the accuracy of a laboratory's analytical method for PCB-168 using a certified reference material.

Materials:

- PCB-168 Certified Reference Material (from a reputable supplier)
- Analytical instrumentation (e.g., Gas Chromatograph with Mass Spectrometric detector - GC/MS)
- All necessary solvents, reagents, and consumables of appropriate purity
- Laboratory glassware and equipment
- The sample matrix of interest (e.g., sediment, fish tissue, water)

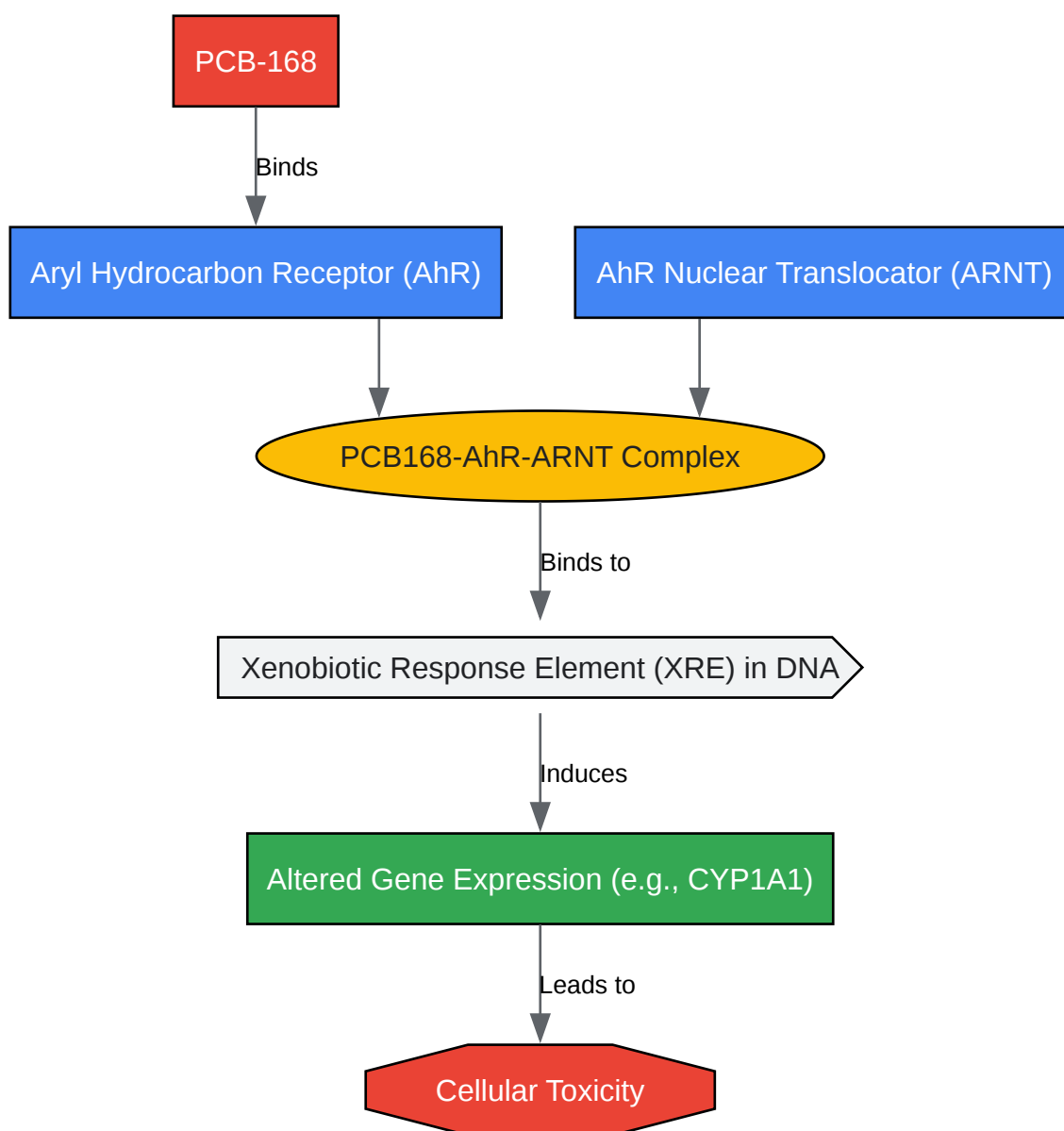
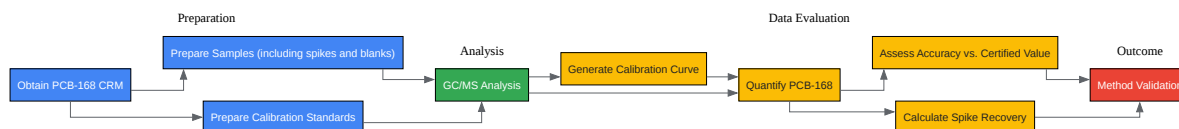
Methodology:

- Preparation of Calibration Standards:
 - Prepare a series of calibration standards by accurately diluting the PCB-168 CRM in a suitable solvent (e.g., iso-octane).
 - The concentration range of the calibration standards should bracket the expected concentration of PCB-168 in the samples.
- Sample Preparation:
 - Accurately weigh or measure a known amount of the sample matrix.
 - Spike a subset of the samples with a known amount of the PCB-168 CRM to assess matrix effects and recovery.

- Prepare a method blank using the same procedure but without the sample matrix to check for contamination.
- Extract the PCBs from the sample matrix using an appropriate and validated extraction technique (e.g., Soxhlet extraction, pressurized fluid extraction).
- Perform a cleanup procedure to remove interfering compounds from the extract.
- Instrumental Analysis:
 - Analyze the prepared calibration standards, sample extracts, spiked sample extracts, and method blank using a calibrated GC/MS system.
 - The GC/MS method should be optimized for the separation and detection of PCB-168.
- Data Analysis and Accuracy Assessment:
 - Generate a calibration curve from the analysis of the calibration standards.
 - Quantify the concentration of PCB-168 in the sample extracts.
 - Calculate the recovery of the spike in the spiked sample extracts. The recovery should fall within an acceptable range (typically 80-120%).
 - The concentration of PCB-168 in the method blank should be below the method detection limit.
 - Compare the measured concentration of the PCB-168 CRM (when analyzed as an unknown) to its certified value. The measured value should be within the uncertainty range of the certified value.

Visualizing the Assessment Workflow

The following diagram illustrates the key steps in the experimental workflow for assessing the accuracy of a PCB-168 CRM.



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